

Protocol for extracting DMTP from human urine using $^{13}\text{C}_2$ ammonium salt

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Compound of Interest

Compound Name: *O,O*-Dimethyl Phosphorothionate-
 $^{13}\text{C}_2$ Ammonium Salt

Cat. No.: B13436911

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Application Note: High-Throughput Extraction and Quantification of DMTP in Human Urine via WAX-SPE and Isotope Dilution LC-MS/MS

Executive Summary

This protocol details the extraction and quantification of Dimethylthiophosphate (DMTP), a non-specific dialkyl phosphate (DAP) metabolite of organophosphorus pesticides, from human urine. The method utilizes *O,O*-Dimethyl thiophosphate- $^{13}\text{C}_2$ ammonium salt as the internal standard (IS) to correct for matrix effects and recovery losses—a critical requirement for clinical and forensic accuracy.^[1]

Unlike older methods relying on toxic derivatization reagents (e.g., PFBBr) and GC-MS, this protocol employs Weak Anion Exchange (WAX) Solid Phase Extraction (SPE) coupled with LC-MS/MS.^[1] This approach ensures high recovery of the polar, acidic DMTP analyte while effectively removing urinary salts and pigments.

Scientific Rationale & Mechanism

The Challenge of DMTP Analysis

DMTP (

) is a strong acid and highly polar. In standard Reverse Phase (RP) chromatography, it elutes in the void volume, leading to ion suppression from urinary salts. Furthermore, liquid-liquid extraction (LLE) is inefficient due to its water solubility.^[1]

The Solution: Weak Anion Exchange (WAX)

We utilize a mixed-mode polymeric WAX sorbent.^{[1][2]} The mechanism relies on electrostatic interaction:

- Loading (pH 4.0): The sorbent's amine groups are protonated (), and DMTP is ionized (). They bind via strong ionic interaction.^[1]
- Washing: Organic solvents remove neutral interferences (lipids, pigments) while DMTP remains ionically bound.^[1]
- Elution (pH > 10): A high pH buffer deprotonates the sorbent (turning it neutral), breaking the electrostatic bond and releasing the anionic DMTP.

Role of the ¹³C2 Ammonium Salt

The ¹³C2-DMTP ammonium salt serves as a stable isotope internal standard (SIS). It is chemically identical to the target analyte but distinguishable by mass (+2 Da).

- Causality: By spiking the urine before extraction, the SIS experiences the exact same extraction efficiency, matrix suppression, and instrument drift as the native DMTP.
- Self-Validation: The ratio of Native Area/IS Area is used for quantification, mathematically canceling out procedural errors.^[1]

Materials & Reagents

Standards

- Target Analyte: DMTP (Dimethylthiophosphate), >98% purity.^{[1][3]}

- Internal Standard: O,O-Dimethyl thiophosphate- $^{13}\text{C}_2$, ammonium salt ($^{13}\text{C}_2$ -DMTP).[1]
 - Note: Ensure the salt stoichiometry is accounted for if preparing from gravimetric weight, though usually supplied as free acid equivalent or corrected concentration.

Reagents

- LC-MS Grade Water & Methanol (MeOH).[1][4]
- Formic Acid (FA): For acidification.[1]
- Ammonium Hydroxide (NH_4OH): For elution (28-30% solution).[1]
- Ammonium Acetate: For LC mobile phase buffering.[1]
- SPE Cartridges: Polymeric WAX (Weak Anion Exchange), 30 mg/1 mL (e.g., Waters Oasis WAX, Phenomenex Strata-X-AW).

Experimental Protocol

Preparation of Standards

- Stock Solution (1 mg/mL): Dissolve $^{13}\text{C}_2$ -DMTP ammonium salt in methanol. Store at -20°C .
- Working IS Solution (100 ng/mL): Dilute stock in water:methanol (90:10).[1]
- Calibration Curve: Prepare urine-matched calibrators (0.5 – 100 ng/mL) spiked with constant IS concentration.

Sample Pre-treatment

- Thaw urine samples at room temperature and vortex for 30 seconds.
- Aliquot 200 μL of urine into a 2 mL deep-well plate or centrifuge tube.
- Add 20 μL of $^{13}\text{C}_2$ -DMTP Working IS Solution.
- Add 600 μL of 2% Formic Acid (aq).

- Why: This acidifies the sample (pH ~2-3), precipitating some proteins and ensuring the WAX sorbent (pKa ~6) is fully protonated and positively charged for capture.
- Centrifuge at 4000 x g for 10 minutes to pellet particulates.

Solid Phase Extraction (SPE) - WAX

Perform on a vacuum manifold or positive pressure processor.

Step	Solvent / Buffer	Volume	Mechanism
1. [1] [5] [6] Condition	Methanol	1 mL	Solvates the polymeric sorbent.
2. [1] Equilibrate	2% Formic Acid (aq)	1 mL	Creates acidic environment for ion exchange. [1]
3. Load	Pre-treated Urine Supernatant	800 µL	DMTP binds to charged amine groups. [1]
4. Wash 1	25 mM Ammonium Acetate (pH 4)	1 mL	Removes salts and high-polarity interferences.
5. [1] Wash 2	Methanol	1 mL	Removes hydrophobic neutrals/lipids. [1] DMTP stays bound.
6. Dry	Vacuum / Nitrogen	2 min	Removes excess organic solvent.
7. [1] Elute	5% NH ₄ OH in Methanol	2 x 250 µL	High pH neutralizes sorbent; releases DMTP. [1]

Post-Elution:[\[1\]](#) Evaporate eluate to dryness under nitrogen at 40°C. Reconstitute in 100 µL of Mobile Phase A (0.1% Formic Acid in Water).

LC-MS/MS Methodology

- Column: High-strength Silica (HSS) T3 or Polar C18 (e.g., 2.1 x 100 mm, 1.8 μ m).[1]
 - Reasoning: Standard C18 cannot retain DMTP.[1] HSS T3 withstands 100% aqueous conditions required to trap polar analytes.[1]
- Mobile Phase A: 0.1% Formic Acid in Water.[1]
- Mobile Phase B: Acetonitrile.[1][3]
- Flow Rate: 0.4 mL/min.[1][7]

Gradient Profile:

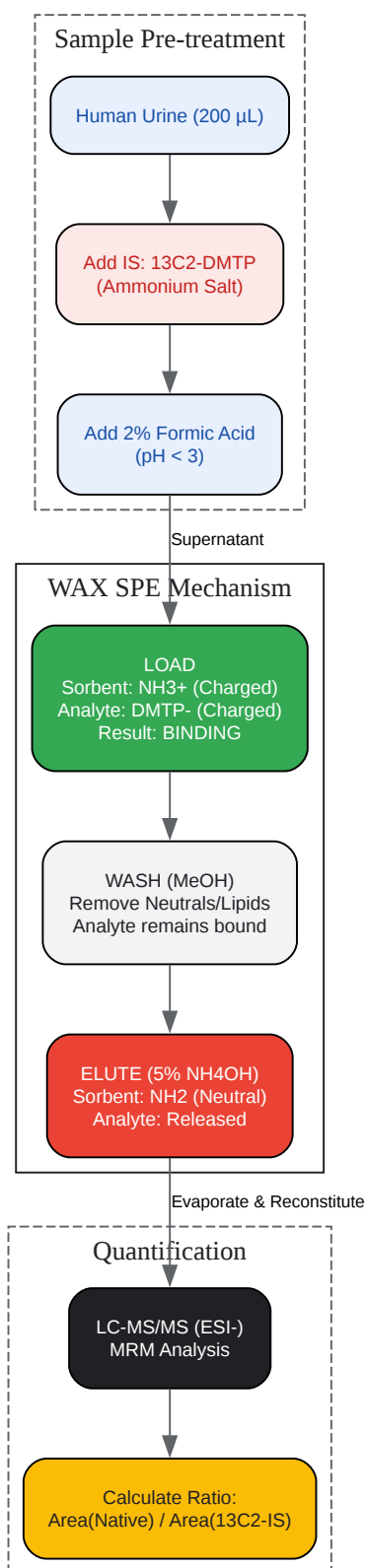
- 0.0 - 1.0 min: 0% B (Hold for trapping).
- 1.0 - 5.0 min: 0%
90% B.[1]
- 5.0 - 6.0 min: 90% B (Wash).
- 6.1 - 9.0 min: 0% B (Re-equilibration).

MS Parameters (Negative ESI):

- Source: Electrospray Ionization (ESI-).[1]
- MRM Transitions:
 - DMTP (Native): 141.0
126.0 (Quant), 141.0
95.0 (Qual).
 - DMTP-13C2 (IS): 143.0
128.0.[1]

Workflow Visualization

The following diagram illustrates the logic flow from sample preparation to data acquisition, highlighting the critical charge-state changes in the SPE process.



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Caption: Logic flow for DMTP extraction using WAX-SPE. Note the pH switching mechanism (Green to Red nodes) essential for selectivity.

Data Calculation & Validation

To ensure the "Trustworthiness" of the results, use the isotope dilution equation:

Where

is the Response Factor derived from the calibration curve.^[1]

Self-Validating Checkpoints:

- IS Recovery: Monitor the absolute area of the ¹³C₂-IS.^[1] A drop of >50% compared to a neat standard indicates matrix suppression or extraction failure.^[1]
- Retention Time Lock: The Native and ¹³C₂-IS must co-elute perfectly. Any shift suggests chromatographic instability.^[1]
- Ion Ratio: The ratio of the Quant ion (126.^[1]0) to Qual ion (95.0) for native DMTP must match the standard within

.

References

- Centers for Disease Control and Prevention (CDC). (2008).^[1] Laboratory Procedure Manual: Dialkyl Phosphate Metabolites of Organophosphorus Pesticides. Method No. 4001.02. [\[Link\]](#)
- Bravo, R., et al. (2004).^[1] Quantification of dialkyl phosphate metabolites of organophosphorus pesticides in human urine using GC-MS-MS with isotopic internal standards. Journal of Exposure Science & Environmental Epidemiology. [\[Link\]](#)
- Schindler, B. K., et al. (2009).^[1] Rapid determination of dialkyl phosphates in urine by UPLC-MS/MS. Analytical and Bioanalytical Chemistry. [\[Link\]](#)
- Biotage. (2023).^[1] Choosing the best Ion Exchange Mode for Solid Phase Extraction. [\[Link\]](#)

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Sources

- [1. clearsynth.com](https://clearsynth.com) [clearsynth.com]
- [2. assets.fishersci.com](https://assets.fishersci.com) [assets.fishersci.com]
- [3. ovid.com](https://ovid.com) [ovid.com]
- [4. pdf.benchchem.com](https://pdf.benchchem.com) [pdf.benchchem.com]
- [5. researchgate.net](https://researchgate.net) [researchgate.net]
- [6. Extraction Protocol for untargeted LC-MS/MS - Urine](https://protocols.io) [protocols.io]
- [7. Application of Solid Phase Extraction and High-Performance Liquid Chromatography with Fluorescence Detection to Analyze Bisphenol A Bis \(2,3-Dihydroxypropyl\) Ether \(BADGE 2H2O\), Bisphenol F \(BPF\), and Bisphenol E \(BPE\) in Human Urine Samples | MDPI](https://mdpi.com) [mdpi.com]
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